

Application of 2-(Sec-butylamino)isonicotinic Acid in Agrochemical Research

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Compound of Interest

Compound Name: 2-(Sec-butylamino)isonicotinic acid

Cat. No.: B1438248

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Disclaimer: The following application notes and protocols are based on the known biological activities of the constituent moieties of **2-(Sec-butylamino)isonicotinic acid**, namely isonicotinic acid derivatives and sec-butylamine. Direct experimental data for the specific compound **2-(Sec-butylamino)isonicotinic acid** is not currently available in public literature. Therefore, the proposed applications and methodologies are hypothetical and intended to serve as a scientific guide for research and development.

Introduction

2-(Sec-butylamino)isonicotinic acid is a novel chemical entity that combines the structural features of isonicotinic acid and sec-butylamine. Isonicotinic acid and its derivatives are recognized for their ability to induce Systemic Acquired Resistance (SAR) in plants, a state of heightened defense against a broad spectrum of pathogens.[1][2][3] Amide derivatives, in particular, have demonstrated significant biological activity in this regard.[1][2] Sec-butylamine is a known fungicide, historically used for post-harvest disease control in crops like potatoes and citrus.[4][5] The combination of these two moieties in a single molecule suggests the potential for a dual-action agrochemical: a plant defense activator with inherent fungicidal properties.

This document outlines potential applications, experimental protocols, and data interpretation frameworks for the investigation of **2-(Sec-butylamino)isonicotinic acid** as a candidate

agrochemical.

Hypothesized Applications

- **Systemic Acquired Resistance (SAR) Inducer:** The isonicotinic acid scaffold suggests the primary application as an elicitor of plant defense mechanisms. By activating the SAR pathway, the compound could provide broad-spectrum, long-lasting protection against viral, bacterial, and fungal pathogens.
- **Fungicide:** The presence of the sec-butylamine group indicates a potential for direct fungicidal activity. This could be particularly effective against post-harvest diseases or as a preventative foliar fungicide.
- **Plant Growth Regulator:** While less directly suggested by the parent molecules, many agrochemicals exhibit secondary effects on plant growth and development. It is plausible that **2-(Sec-butylamino)isonicotinic acid** could influence plant hormonal balance, leading to desirable traits such as enhanced root growth, increased biomass, or improved stress tolerance.

Data Presentation: Illustrative Quantitative Data Tables

The following tables are examples of how quantitative data from hypothetical experiments could be structured for clear comparison.

Table 1: Efficacy of **2-(Sec-butylamino)isonicotinic Acid** in Inducing Resistance Against Tobacco Mosaic Virus (TMV) in *Nicotiana tabacum*

Treatment Concentration (μM)	Average Number of Lesions per Leaf	Disease Reduction (%)	Plant Vigor Score (1-5)
0 (Control)	150	0	4.5
50	80	46.7	4.3
100	45	70.0	4.1
250	25	83.3	3.8
500	30	80.0	3.2
Isonicotinic Acid (100 μM)	95	36.7	4.4
Sec-butylamine (100 μM)	140	6.7	4.0

Plant Vigor Score: 5 = healthy, 1 = severe necrosis/stunting.

Table 2: In Vitro Fungicidal Activity of **2-(Sec-butylamino)isonicotinic Acid** Against Botrytis cinerea

Treatment	Concentration (µg/mL)	Mycelial Growth Inhibition (%)	EC50 (µg/mL)
2-(Sec-butylamino)isonicotinic acid	10	25.4	45.2
50	58.1		
100	89.3		
Sec-butylamine	10	35.1	32.5
50	65.8		
100	95.2		
Isonicotinic Acid	100	5.2	>100
Captan (Positive Control)	10	98.7	1.8

Experimental Protocols

Protocol 1: Evaluation of Systemic Acquired Resistance (SAR) Induction

Objective: To determine the efficacy of **2-(Sec-butylamino)isonicotinic acid** as an inducer of SAR in a model plant system (e.g., *Nicotiana tabacum* or *Arabidopsis thaliana*) against a suitable pathogen (e.g., Tobacco Mosaic Virus or *Pseudomonas syringae*).

Materials:

- Seeds of the chosen model plant.
- 2-(Sec-butylamino)isonicotinic acid**, isonicotinic acid, and sec-butylamine.
- Pathogen culture (e.g., TMV inoculum or *P. syringae* suspension).
- Potting mix, pots, and controlled environment growth chamber.

- Sterile water, surfactant (e.g., Tween-20).
- Leaf inoculation tools (e.g., cotton swabs, syringe).

Methodology:

- Plant Growth: Grow plants to a suitable developmental stage (e.g., 4-6 true leaves).
- Treatment Application: Prepare stock solutions of the test compounds in a suitable solvent (e.g., DMSO) and dilute to final concentrations in sterile water with a surfactant. Apply the solutions to the lower two leaves of each plant via foliar spray or soil drench. Include control groups treated with solvent only, isonicotinic acid, and sec-butylamine.
- Induction Period: Allow a 3-5 day period for the induction of SAR.
- Pathogen Challenge: Inoculate the upper, untreated leaves with the pathogen. For TMV, this can be done by mechanical abrasion with an inoculum-soaked swab. For *P. syringae*, infiltrate a bacterial suspension into the leaf apoplast using a needleless syringe.
- Disease Assessment: After a suitable incubation period (e.g., 5-7 days for TMV, 2-3 days for *P. syringae*), assess disease severity. For TMV, count the number of necrotic lesions. For *P. syringae*, measure the area of necrotic tissue or quantify bacterial growth.
- Data Analysis: Calculate the percentage of disease reduction compared to the control. Analyze data using appropriate statistical methods (e.g., ANOVA).

Protocol 2: In Vitro Fungicidal Assay

Objective: To assess the direct fungicidal activity of **2-(Sec-butylamino)isonicotinic acid** against a target fungal pathogen (e.g., *Botrytis cinerea* or *Fusarium graminearum*).

Materials:

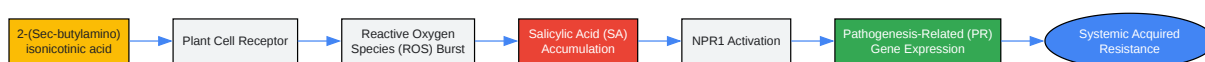
- Pure culture of the target fungus.
- Potato Dextrose Agar (PDA) or other suitable growth medium.

- **2-(Sec-butylamino)isonicotinic acid**, sec-butylamine, and a commercial fungicide (positive control).
- Sterile petri dishes, micropipettes, and an incubator.

Methodology:

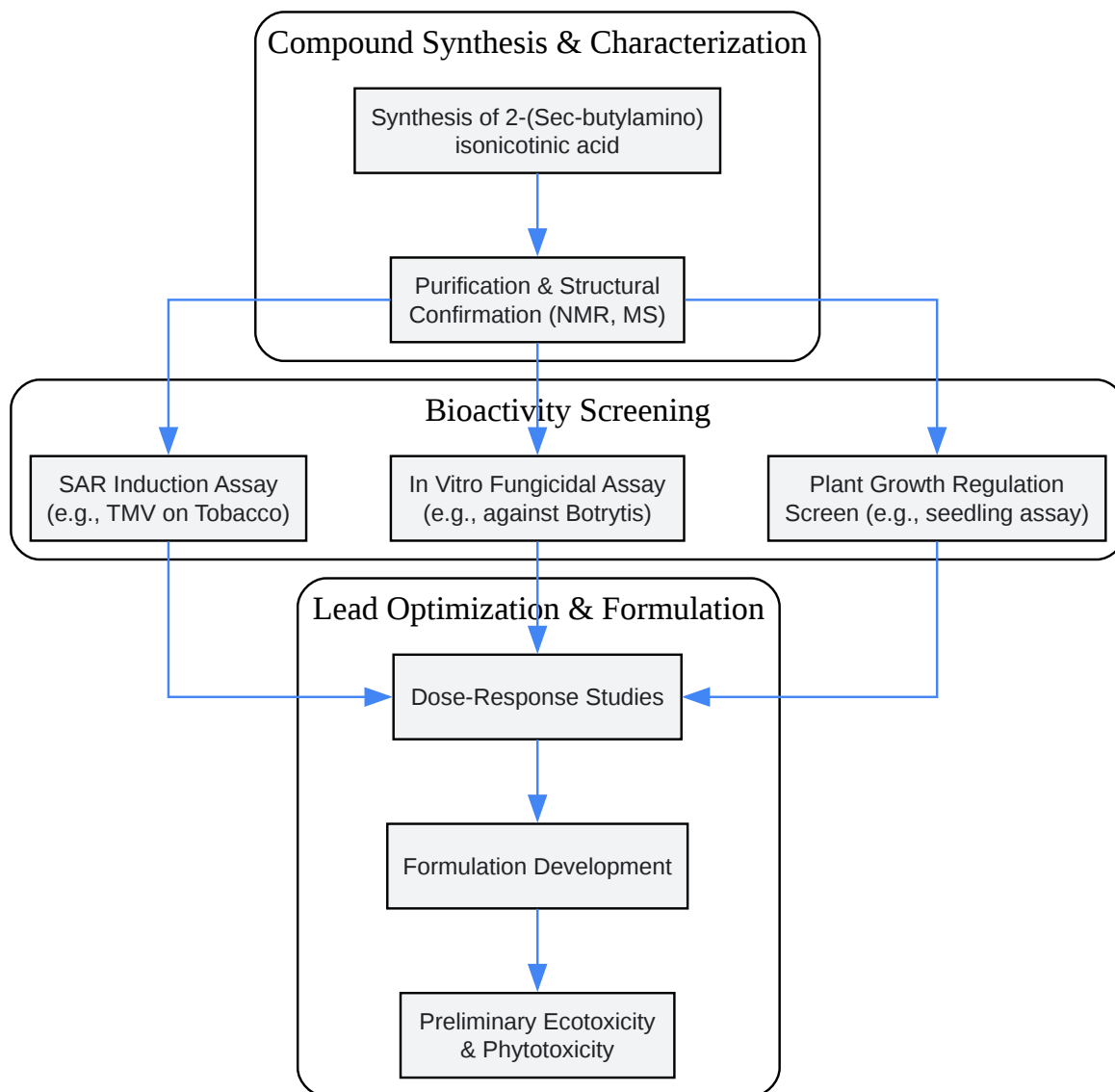
- **Media Preparation:** Prepare PDA and amend with various concentrations of the test compound, sec-butylamine, and the positive control fungicide. Pour the amended media into sterile petri dishes.
- **Fungal Inoculation:** Place a mycelial plug (e.g., 5 mm diameter) from the edge of an actively growing fungal culture onto the center of each agar plate.
- **Incubation:** Incubate the plates in the dark at an optimal temperature for the specific fungus (e.g., 20-25°C).
- **Growth Measurement:** After a set period (e.g., 3-5 days), measure the diameter of the fungal colony in two perpendicular directions.
- **Data Analysis:** Calculate the percentage of mycelial growth inhibition relative to the control (un-amended media). Determine the EC50 value (the concentration that inhibits 50% of growth) for each compound.

Mandatory Visualizations



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Caption: Hypothetical signaling pathway for SAR induction by **2-(Sec-butylamino)isonicotinic acid**.



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Caption: General experimental workflow for the agrochemical evaluation of **2-(Sec-butylamino)isonicotinic acid**.

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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. mdpi.com [mdpi.com]
- 4. Page loading... [wap.guidechem.com]
- 5. Sec-Butylamine | C₄H₁₁N | CID 24874 - PubChem [pubchem.ncbi.nlm.nih.gov]
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